

Nonylbenzene-PEG8-OH molecular weight and formula

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Compound of Interest

Compound Name: Nonylbenzene-PEG8-OH

Cat. No.: B1618646

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Technical Guide: Nonylbenzene-PEG8-OH

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **Nonylbenzene-PEG8-OH**, a key reagent in contemporary biochemical and pharmaceutical research.

Core Chemical Properties

Nonylbenzene-PEG8-OH is a nonionic surfactant and a polyethylene glycol (PEG)-based linker. Its structure consists of a hydrophobic nonylbenzene group and a hydrophilic polyethylene glycol chain composed of eight ethylene glycol units with a terminal hydroxyl group. This amphipathic nature makes it useful in various applications, including as a detergent, emulsifier, and, notably, in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[1][2]}

The precise chemical properties of **Nonylbenzene-PEG8-OH** are summarized in the table below.

Property	Value
Molecular Formula	C ₃₁ H ₅₆ O ₉
Molecular Weight	572.77 g/mol
CAS Number	41506-14-3

Data sourced from chemical suppliers and databases.[\[1\]](#)[\[3\]](#)

Applications in Drug Development

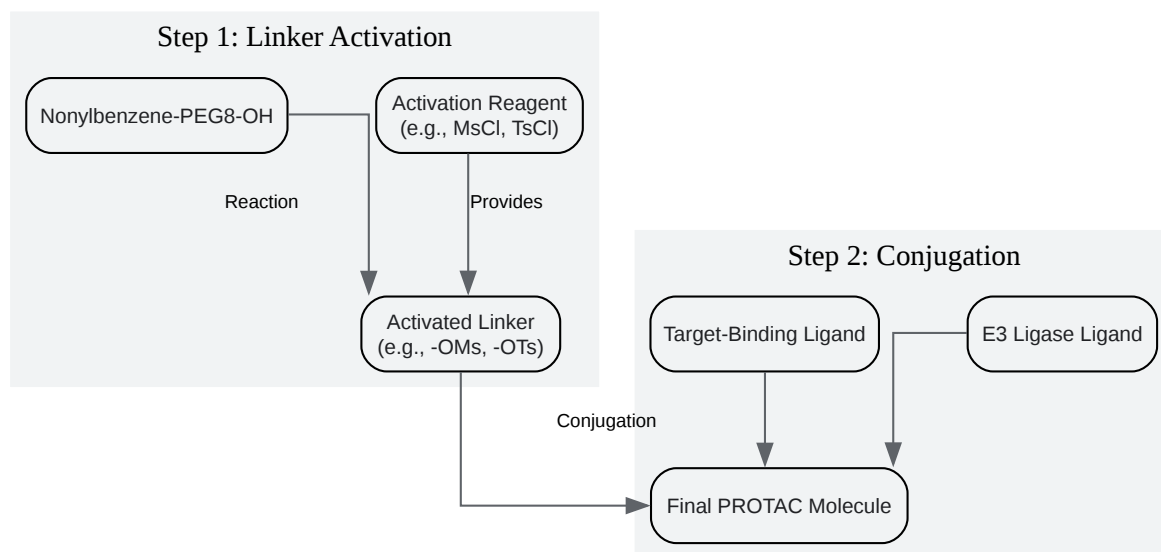
Nonylbenzene-PEG8-OH serves as a PEG-based PROTAC linker.[\[1\]](#)[\[2\]](#) PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's ubiquitination and subsequent degradation by the proteasome. The linker component, for which **Nonylbenzene-PEG8-OH** is a building block, is critical for connecting the target-binding ligand and the E3 ligase ligand, and its length and composition significantly influence the efficacy of the resulting PROTAC.

Methodologies and Protocols

The synthesis of molecules like **Nonylbenzene-PEG8-OH** typically involves the ethoxylation of nonylphenol.[\[4\]](#) This process involves the reaction of nonylphenol with ethylene oxide to build the polyethylene glycol chain. The number of ethylene oxide units added is controlled to achieve the desired chain length, in this case, eight units.

General Experimental Workflow for PROTAC Synthesis using a PEG Linker:

The use of **Nonylbenzene-PEG8-OH** as a linker in PROTAC synthesis involves standard chemical conjugation techniques. The terminal hydroxyl group can be activated or modified to react with corresponding functional groups on the target-binding and E3 ligase-binding moieties.



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Caption: General workflow for PROTAC synthesis using an activatable PEG linker.

Structural Representation

The chemical structure of **Nonylbenzene-PEG8-OH** is a key determinant of its function, providing spatial separation and appropriate orientation for the ligands it connects in a PROTAC construct.

Caption: Simplified 2D representation of the **Nonylbenzene-PEG8-OH** structure.

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